

An In-depth Technical Guide to the Safe Handling of 1-Phenylhexane-d5

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Compound of Interest

Compound Name: 1-Phenylhexane-d5

Cat. No.: B581254

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety data and handling precautions for **1-Phenylhexane-d5**. The information is compiled from available safety data sheets (SDS) for the non-deuterated analogue, 1-Phenylhexane, and specific data for the deuterated compound, supplemented with general best practices for handling deuterated substances.

Chemical and Physical Properties

1-Phenylhexane-d5 is the deuterium-labeled version of 1-Phenylhexane.^{[1][2]} The primary use of deuterated compounds like **1-Phenylhexane-d5** is in research and development, particularly in drug metabolism and pharmacokinetic (DMPK) studies, and as internal standards for quantitative analysis by NMR, GC-MS, or LC-MS.^{[2][3][4]} The replacement of hydrogen with deuterium can alter the metabolic rate of a compound, a phenomenon known as the kinetic isotope effect, which can lead to a longer half-life and reduced formation of toxic metabolites.^[3]^[5]



Table 1: Physical and Chemical Properties of 1-Phenylhexane and its Deuterated Analog

Property	1-Phenylhexane	1-Phenylhexane-d5
CAS Number	1077-16-3[6]	1219799-07-1[1]
Molecular Formula	C12H18[6]	C12H13D5
Molecular Weight	162.27 g/mol [6]	167.30 g/mol (approx.)
Appearance	Colorless liquid[6]	Light yellow liquid[7]
Boiling Point	226°C at 760 mmHg[1]	226.0±3.0 °C at 760 mmHg[1]
Melting Point	-61°C[6]	-11 °C / 12.2 °F[7]
Flash Point	83°C (181.4°F)[8]	83.3±0.0 °C[1]
Density	0.861 g/mL at 25°C	0.9±0.1 g/cm3 [1]
Vapor Pressure	0.125 mmHg at 25°C[9]	0.1±0.2 mmHg at 25°C[1]
Refractive Index	n20/D 1.486	1.489[1]
Solubility	Insoluble in water.[9]	No specific data, expected to be insoluble in water.

Hazard Identification and Safety Precautions

The hazard profile for **1-Phenylhexane-d5** is primarily based on the data for 1-Phenylhexane. It is a combustible liquid and may cause irritation upon contact.[8]

Table 2: Hazard Identification and GHS Precautionary Statements

Hazard	GHS Pictogram	Signal Word	Hazard Statements	Precautionary Statements
Flammable Liquid		Warning	H227: Combustible liquid	P210: Keep away from heat/sparks/open flames/hot surfaces. — No smoking.[10] P280: Wear protective gloves/protective clothing/eye protection/face protection.[10] P370+P378: In case of fire: Use water spray, alcohol-resistant foam, dry chemical or carbon dioxide for extinction.[10] P403+P235: Store in a well-ventilated place. Keep cool.[10]
Skin Irritation		Warning	H315: Causes skin irritation	P264: Wash skin thoroughly after handling.[8] P302+P352: IF ON SKIN: Wash with plenty of soap and water. [8] P332+P313: If skin irritation occurs: Get

medical
advice/attention.
[8] P362: Take
off contaminated
clothing and
wash before
reuse.[8]

Eye Irritation



Warning

H319: Causes
serious eye
irritation

P305+P351+P338: IF IN EYES:
Rinse cautiously
with water for
several minutes.
Remove contact
lenses, if present
and easy to do.
Continue rinsing.
[10] P337+P313:
If eye irritation
persists: Get
medical
advice/attention.

Specific Target
Organ Toxicity
(Single
Exposure)



Warning

H335: May
cause respiratory
irritation

P261: Avoid
breathing
dust/fume/gas/mi
st/vapors/spray.
[10] P271: Use
only outdoors or
in a well-
ventilated area.
[8] P304+P340:
IF INHALED:
Remove person
to fresh air and
keep comfortable
for breathing.[8]
P312: Call a
POISON

CENTER or
doctor/physician
if you feel unwell.

Handling and Storage

Engineering Controls: Facilities storing or utilizing this material should be equipped with an eyewash facility and a safety shower.[8] Use only in a well-ventilated area.[8]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Use safety glasses with side-shields conforming to EN166 or NIOSH-approved goggles.[7][10]
- Skin Protection: Wear protective gloves and clothing to prevent skin contact.[10]
- Respiratory Protection: If ventilation is inadequate, use a NIOSH-approved respirator.

Handling:

- Avoid contact with skin and eyes.[10]
- Avoid inhalation of vapor or mist.[10]
- Keep away from sources of ignition - No smoking.[10]
- Take measures to prevent the buildup of electrostatic charge.[10]
- Wash hands thoroughly after handling.[8]

Storage:

- Store in a cool, dry, and well-ventilated area away from incompatible substances.[8]
- Keep container tightly closed.[10] Containers that are opened must be carefully resealed and kept upright to prevent leakage.[10]
- Keep away from heat, sparks, and flame.[8]

Special Considerations for Deuterated Compounds:

- **Protection from Moisture:** Deuterated compounds can be hygroscopic.[11] Moisture can lead to H/D back-exchange, reducing isotopic enrichment. Store in tightly sealed containers in a dry environment or under an inert atmosphere (e.g., argon or nitrogen).[5]
- **Protection from Light:** Store in amber vials or other light-protecting containers to prevent degradation.[5]

First Aid Measures

- **In case of eye contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[8]
- **In case of skin contact:** Get medical aid. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash clothing before reuse.[8]
- **If inhaled:** Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. Get medical aid. Do NOT use mouth-to-mouth resuscitation.[8]
- **If swallowed:** Never give anything by mouth to an unconscious person. Get medical aid. Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water.[8]

Firefighting Measures

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[10] Water may be ineffective.[8] Use water spray to cool fire-exposed containers.[8]
- **Specific Hazards:** During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[8] Vapors may be heavier than air and can spread along the ground and collect in low or confined areas.[8]
- **Protective Equipment:** As in any fire, wear a self-contained breathing apparatus in pressure-demand, MSHA/NIOSH (approved or equivalent), and full protective gear.[8]

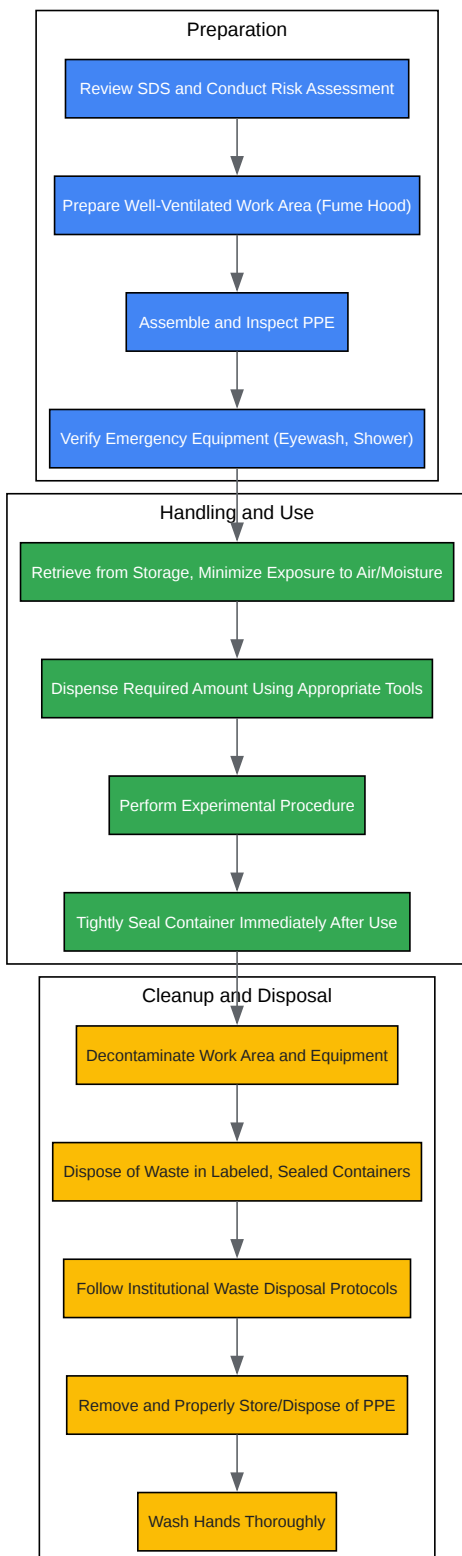
Accidental Release Measures

- Personal Precautions: Use proper personal protective equipment as indicated in Section 3.
[8] Remove all sources of ignition.[8]
- Environmental Precautions: Avoid runoff into storm sewers and ditches which lead to waterways.[8]
- Methods for Cleaning Up: Absorb the spill with inert material (e.g., vermiculite, sand, or earth), then place it in a suitable container for disposal.[8] Use a spark-proof tool.[8]

Experimental Protocols: Safe Handling Workflow

The following workflow outlines the key steps for safely handling **1-Phenylhexane-d5** in a laboratory setting.

Safe Handling Workflow for 1-Phenylhexane-d5



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Caption: A step-by-step workflow for the safe handling of **1-Phenylhexane-d5**.

This guide is intended to provide essential safety and handling information. Always consult the most recent and specific Safety Data Sheet provided by the supplier and adhere to all institutional and regulatory guidelines.

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